

Technical Monograph: 6-Bromo-3-ethynylpyrazin-2-amine

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Compound of Interest

Compound Name: 6-Bromo-3-ethynylpyrazin-2-amine

Cat. No.: B13139164

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PART 1: Molecular Identity & Chemoinformatics

This section establishes the precise chemical identity of the target molecule. Note that this specific isomer (6-bromo) is distinct from the more common 5-bromo isomer; the position of the bromine atom is critical for subsequent cyclization reactions.

Property	Data / Descriptor
IUPAC Name	6-Bromo-3-ethynylpyrazin-2-amine
CAS Registry Number	1934505-83-5
Molecular Formula	C ₆ H ₄ BrN ₃
Molecular Weight	198.02 g/mol
Canonical SMILES	<chem>Nc1nc(C#C)ncc1Br</chem>
InChI String	InChI=1S/C6H4BrN3/c1-2-4-6(8)10-3-5(7)9-4/h3H,1H,8H2
Key Functional Groups	Primary Amine (C2), Terminal Alkyne (C3), Bromide (C6)

Structural Validation: The SMILES string Nc1nc(C#C)ncc1Br encodes the specific regiochemistry where the ethynyl group is adjacent to the amine (positions 3 and 2, respectively), and the bromine is adjacent to the N1 nitrogen (position 6). This arrangement is a prerequisite for the formation of 5H-pyrrolo[2,3-b]pyrazine cores via intramolecular cyclization.

PART 2: Synthetic Architecture

The synthesis of **6-Bromo-3-ethynylpyrazin-2-amine** challenges the chemist to control regioselectivity on the pyrazine ring. The most robust route utilizes 3,6-dibromopyrazin-2-amine as the starting material.

Regioselective Sonogashira Coupling

The core challenge is distinguishing between the two bromine atoms at positions 3 and 6. Experimental evidence indicates that under palladium catalysis, the bromine at position 3 (ortho to the amine) is more reactive toward alkynes than the bromine at position 6.

- Hypothesis of Reactivity: The adjacent amino group likely facilitates oxidative addition at C3 via coordination to the Palladium(0) species (Directed Metalation effect), or the C3 position is electronically more susceptible to nucleophilic attack in the transition state.

Protocol: Synthesis from 3,6-Dibromopyrazin-2-amine[8]

Reagents:

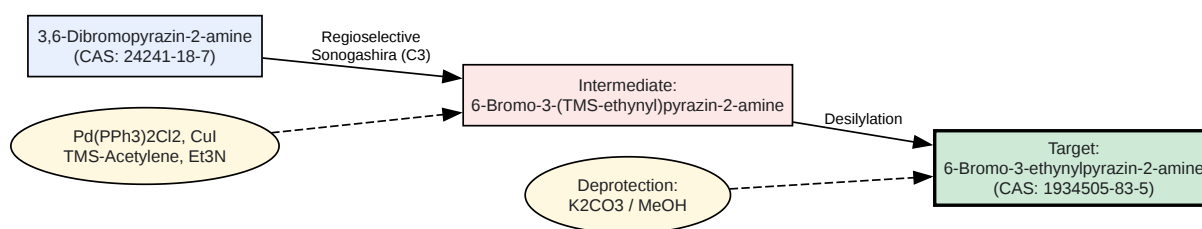
- Substrate: 3,6-Dibromopyrazin-2-amine [CAS: 24241-18-7]
- Coupling Partner: Trimethylsilylacetylene (TMSA)
- Catalyst System: $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (5 mol%) / CuI (5 mol%)
- Base/Solvent: Triethylamine (Et_3N) / THF or DMF (anhydrous)

Step-by-Step Methodology:

- Inertion: Charge a flame-dried Schlenk flask with 3,6-dibromopyrazin-2-amine (1.0 equiv), $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$, and CuI . Evacuate and backfill with Argon three times.

- Solvation: Add anhydrous THF (0.2 M concentration) and degassed Et₃N (2.0 equiv) via syringe.
- Addition: Add TMS-acetylene (1.1 equiv) dropwise at 0°C to prevent non-selective bis-coupling.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 8–12 hours. Note: Monitoring by LCMS is critical to stop the reaction before the C6-bromide reacts.
- Deprotection: Treat the crude TMS-intermediate with K₂CO₃ in MeOH or TBAF in THF at RT for 30 minutes to cleave the silyl group.
- Purification: The final product, **6-Bromo-3-ethynylpyrazin-2-amine**, is isolated via silica gel chromatography (Hexanes/EtOAc gradient).

Visualization of Synthetic Pathway[11]



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Caption: Figure 1. Regioselective synthesis of **6-Bromo-3-ethynylpyrazin-2-amine** targeting the C3 position.

PART 3: Reactivity Profile & Modular Logic

Why is this molecule a high-value scaffold? Its utility lies in its orthogonal reactivity. The molecule possesses three distinct "handles" that can be engaged sequentially without protecting groups.

The Cyclization Trigger (C2-N / C3-C≡C)

The primary application of this scaffold is the synthesis of 5H-pyrrolo[2,3-b]pyrazines.

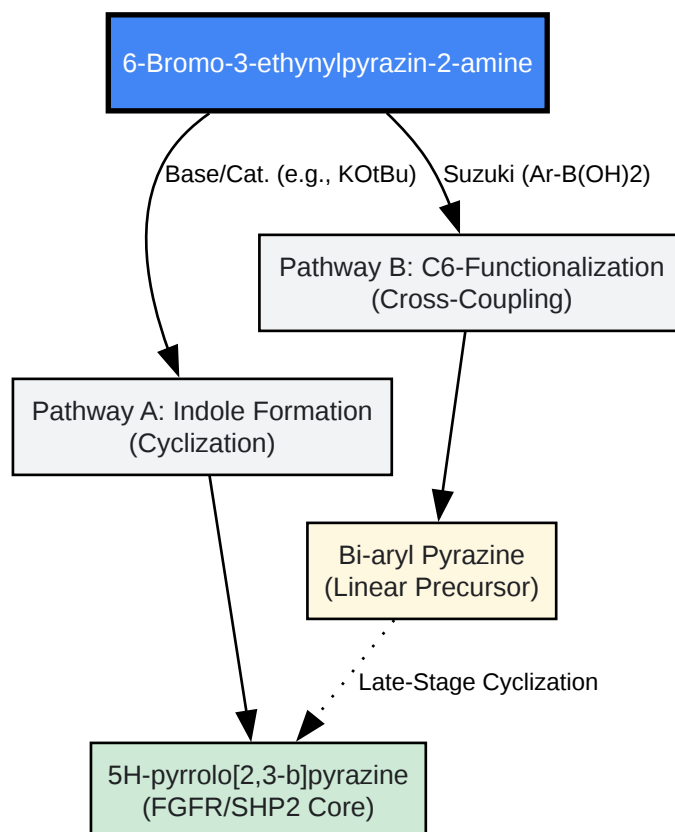
- Mechanism: The C2-amine attacks the C3-alkyne (activated by a second Sonogashira coupling or metal catalyst) to close the 5-membered ring.
- Application: This generates the core skeleton for FGFR inhibitors (e.g., analogues of Erdafitinib) and allosteric SHP2 inhibitors.

The C6-Bromide Handle

The bromine atom at position 6 remains intact during the initial alkyne coupling. This allows for a tertiary diversification step:

- Suzuki-Miyaura Coupling: Introduction of aryl/heteroaryl groups (e.g., 3,5-dimethoxyphenyl) to target specific kinase hydrophobic pockets.
- Buchwald-Hartwig Amination: Introduction of solubilizing amine tails.

Logic Gate: Divergent Synthesis



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Caption: Figure 2. Divergent reactivity profile showing the transformation into fused heterocyclic drug cores.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for **6-Bromo-3-ethynylpyrazin-2-amine** (Derived). Accessed via structure search.
- BLD Pharm. Product Monograph: **6-Bromo-3-ethynylpyrazin-2-amine** (CAS 1934505-83-5). [\[1\]](#)
- Li, X., et al. (2019). Discovery of a series of dimethoxybenzene FGFR inhibitors with 5H-pyrrolo[2,3-b]pyrazine scaffold. European Journal of Medicinal Chemistry. (Describes the use of 3,6-dibromopyrazin-2-amine and the regioselective synthesis of the title compound).
- Jacobio Pharmaceuticals. Patents related to SHP2 inhibitors utilizing pyrazine intermediates.

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Sources

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